

Personal protective equipment for handling 4-Chloro-1-pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-1-pentene

Cat. No.: B078099

[Get Quote](#)

Essential Safety and Handling Guide for 4-Chloro-1-pentene

This guide provides crucial safety and logistical information for the handling and disposal of **4-Chloro-1-pentene**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations.

Chemical and Physical Properties

A summary of the key quantitative data for **4-Chloro-1-pentene** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₅ H ₉ Cl	[1] [2] [3]
Molecular Weight	104.58 g/mol	[1] [3]
Density	0.886 g/cm ³	[2] [4]
Boiling Point	98.5°C at 760 mmHg	[1] [2] [4]
Flash Point	2.4°C	[1] [2] [4]
Vapor Pressure	45.8 mmHg at 25°C	[2] [4]

Personal Protective Equipment (PPE)

Given that **4-Chloro-1-pentene** is a flammable, volatile, chlorinated hydrocarbon, a comprehensive PPE plan is mandatory. Halogenated hydrocarbons are known to be aggressive towards many glove materials; therefore, careful selection is critical.[\[5\]](#)

PPE Category	Specification	Rationale
Hand Protection	Viton® or Butyl rubber gloves. Nitrile gloves may offer limited protection for short-duration tasks, but should be changed frequently.	Provides resistance to chlorinated hydrocarbons. [5] Aromatic and halogenated hydrocarbons can degrade common glove materials. [5]
Eye/Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors.
Body Protection	Flame-retardant and chemical-resistant lab coat or apron. Wear long pants and closed-toe shoes.	Protects skin from splashes and in the event of a flash fire, given the low flash point. [6]
Respiratory Protection	Work in a certified chemical fume hood. If the risk of inhalation is high or ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	4-Chloro-1-pentene is volatile, and its vapors may be harmful.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible.[\[7\]](#)
- Assemble all necessary equipment and reagents before handling the chemical.
- Don the required personal protective equipment as detailed above.
- Set up a catch pan or secondary containment for the work area.

2. Handling:

- Conduct all manipulations of **4-Chloro-1-pentene** within the chemical fume hood.
- Ground all equipment to prevent static discharge, which could ignite the flammable liquid.[\[8\]](#)
- Use spark-proof tools for all operations.[\[7\]](#)[\[8\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)
- Avoid heating the substance near open flames or spark sources due to its high flammability.[\[7\]](#)[\[9\]](#)

3. Spill Management:

- In case of a small spill, absorb the material with a non-combustible absorbent (e.g., vermiculite, sand).[\[10\]](#)
- For larger spills, evacuate the area and contact the institutional safety office.
- Ensure adequate ventilation during cleanup.[\[10\]](#)
- Place the absorbed material into a sealed, labeled container for hazardous waste disposal.

Disposal Plan

1. Waste Collection:

- Collect all waste containing **4-Chloro-1-pentene** in a dedicated, properly labeled hazardous waste container.[\[11\]](#)
- The container must be made of a material compatible with chlorinated hydrocarbons.
- Label the container clearly with "HAZARDOUS WASTE" and the full chemical name "**4-Chloro-1-pentene**".[\[11\]](#)

2. Waste Segregation:

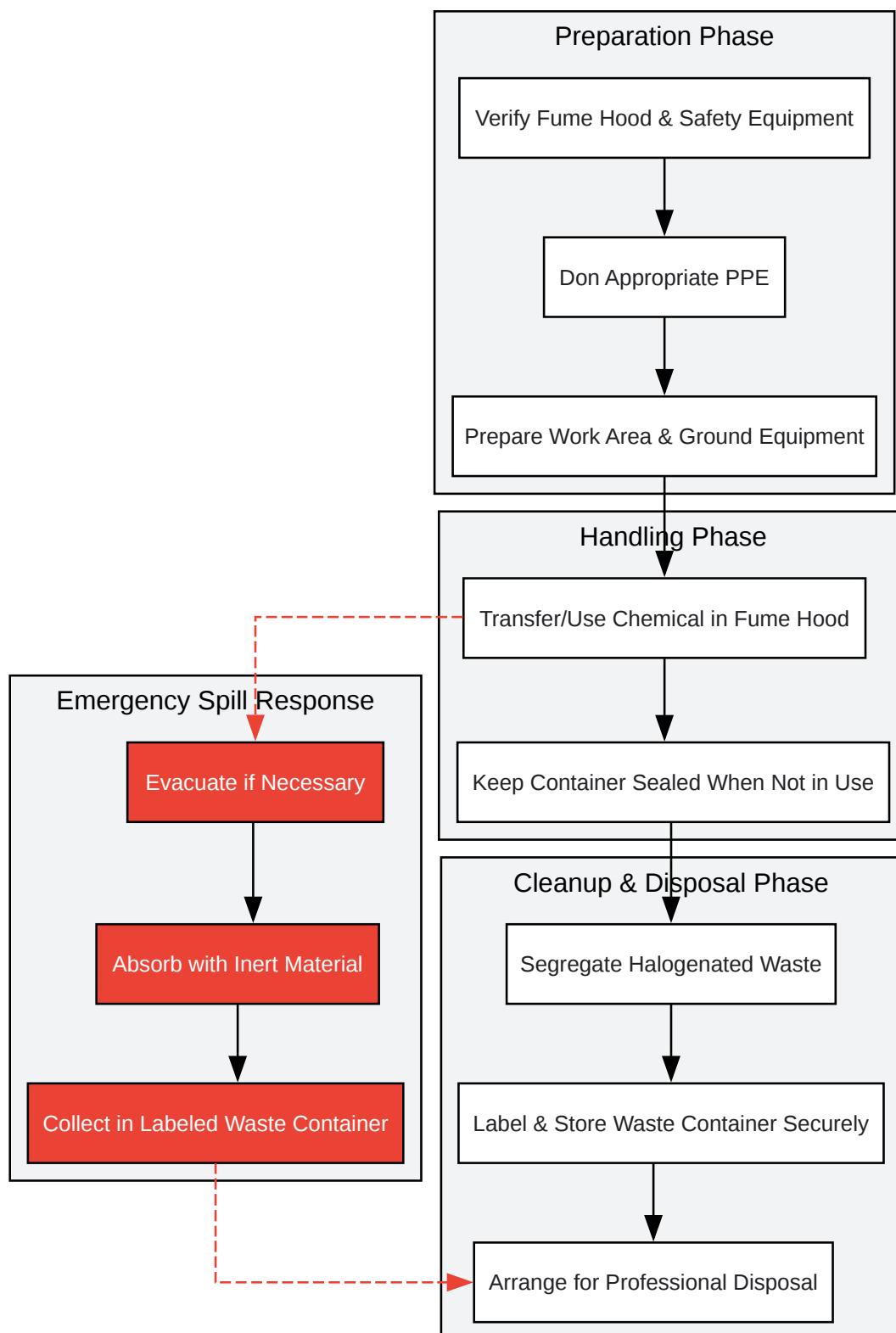
- Store the halogenated organic waste separately from non-halogenated waste streams to facilitate proper disposal.[\[12\]](#)
- Ensure the waste container is kept tightly sealed and stored in a cool, well-ventilated area away from ignition sources.[\[11\]](#)

3. Waste Disposal:

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office.

- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Workflow for Handling 4-Chloro-1-pentene



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **4-Chloro-1-pentene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chloro-1-pentene|CAS 10524-08-0|Supplier [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. 4-Chloropent-1-ene | C5H9Cl | CID 139176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Pentene, 4-chloro- | 10524-08-0 | lookchem [lookchem.com]
- 5. safety.nmsu.edu [safety.nmsu.edu]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. westliberty.edu [westliberty.edu]
- 8. fishersci.com [fishersci.com]
- 9. airgas.com [airgas.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. engineering.purdue.edu [engineering.purdue.edu]
- 12. nipissingu.ca [nipissingu.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chloro-1-pentene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b078099#personal-protective-equipment-for-handling-4-chloro-1-pentene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com